

Agavoside A CAS number and molecular weight

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Compound of Interest

Compound Name: Agavoside A

Cat. No.: B1665060

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An In-depth Technical Guide to Agavoside A

This technical guide provides comprehensive information on the chemical properties of **Agavoside A**, a steroidal saponin. It is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry. This document outlines its key identifiers and presents a generalized experimental workflow for the isolation and characterization of similar natural products.

Core Data Presentation

The fundamental physicochemical properties of **Agavoside A** are summarized in the table below for quick reference.

Identifier	Value	Reference
CAS Number	56857-65-9	[1] [2]
Molecular Weight	592.8 g/mol	[2]
Molecular Formula	C ₃₃ H ₅₂ O ₉	[2]
Monoisotopic Mass	592.36115 Da	

Experimental Protocols: A Generalized Workflow

While specific experimental protocols for **Agavoside A** are not readily available in the public domain, a general methodology for the extraction and analysis of steroidal saponins from plant

sources can be described. This workflow is crucial for researchers aiming to isolate and study **Agavoside A** or related compounds.

The process typically begins with the collection and preparation of the plant material, followed by extraction using a suitable solvent. The crude extract then undergoes a series of purification steps to isolate the compound of interest. Finally, structural elucidation is performed using various spectroscopic techniques.

A generalized experimental workflow for the isolation and analysis of **Agavoside A**.

Biological Context and Potential Applications

Agavoside A belongs to the class of steroidal saponins, which are known for a wide range of biological activities. While specific research on the signaling pathways of **Agavoside A** is limited, studies on related compounds from the Agave genus suggest potential pharmacological applications. These activities include anti-inflammatory, cytotoxic, and phytotoxic effects. The investigation of these properties is an active area of research, with the potential for developing new therapeutic agents.

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References

- 1. New steroidal saponins from Agave lophantha Schiede and their pharmacological evaluation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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